

# An In-Depth Technical Guide to the Physicochemical Properties of Undecylamine

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## Compound of Interest

Compound Name: Undecylamine

Cat. No.: B147597

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the key physicochemical properties of **undecylamine**, specifically its molecular weight and density. These fundamental parameters are critical for a wide range of applications in research and development, including chemical synthesis, formulation development, and quality control.

## Quantitative Data Summary

The molecular weight and density of **undecylamine** are summarized in the table below for easy reference and comparison. These values are consistently reported across various chemical data sources.

Property	Value	Units	Conditions
Molecular Weight	171.32	g/mol	
Density	0.796	g/mL	at 25 °C

## Detailed Physicochemical Properties

### Molecular Weight

The molecular weight of a compound is a fundamental property derived from its chemical formula. For **undecylamine**, with the chemical formula  $C_{11}H_{25}N$ , the molecular weight is

calculated from the atomic weights of its constituent atoms.

- Chemical Formula:  $C_{11}H_{25}N$  [1][2]
- Molar Mass: 171.32 g/mol [1][2][3]

The precise determination of molecular weight is crucial for stoichiometric calculations in chemical reactions and for the characterization of the compound using techniques such as mass spectrometry.

### Density

Density is the mass of a substance per unit volume and is an important physical property for liquid handling, formulation, and storage.

- Density: 0.796 g/mL at 25 °C

As a liquid at room temperature, the density of **undecylamine** is a key parameter for converting between mass and volume, which is a common requirement in many experimental protocols.

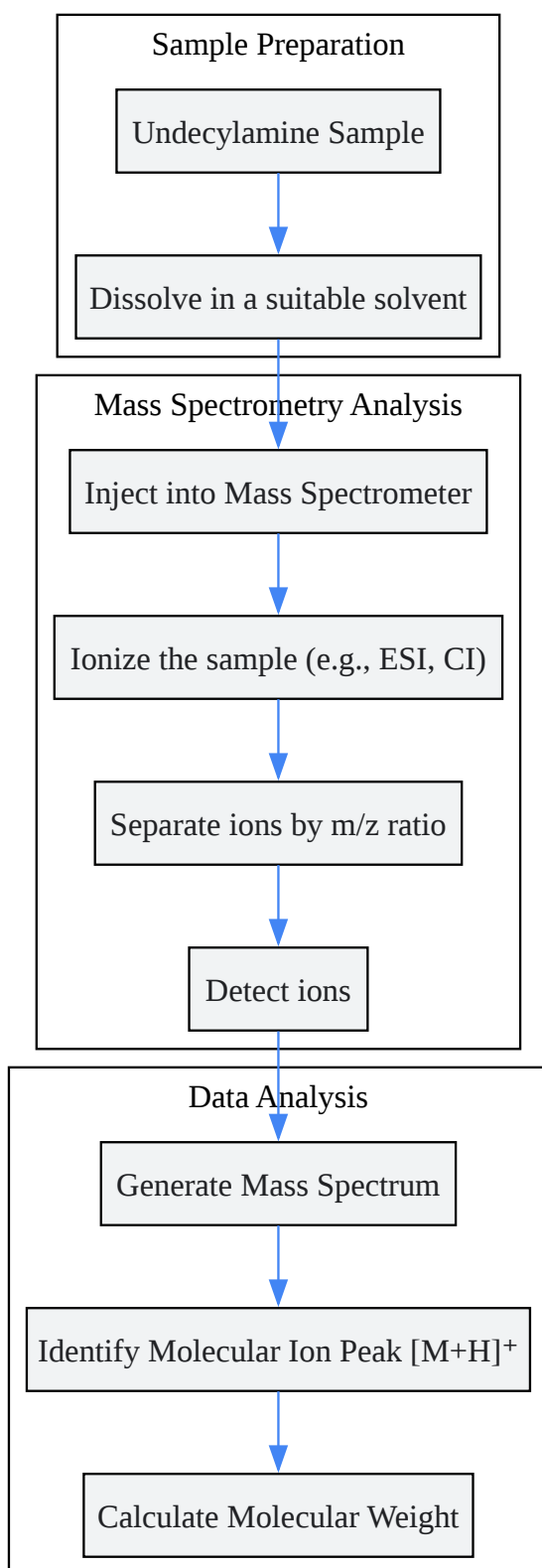
## Experimental Protocols for Property Determination

While the values for molecular weight and density are well-established, the following outlines the standard experimental methodologies used for their determination.

### Molecular Weight Determination via Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. The molecular weight of a compound can be determined with high accuracy using this method.

### Experimental Workflow: Molecular Weight Determination



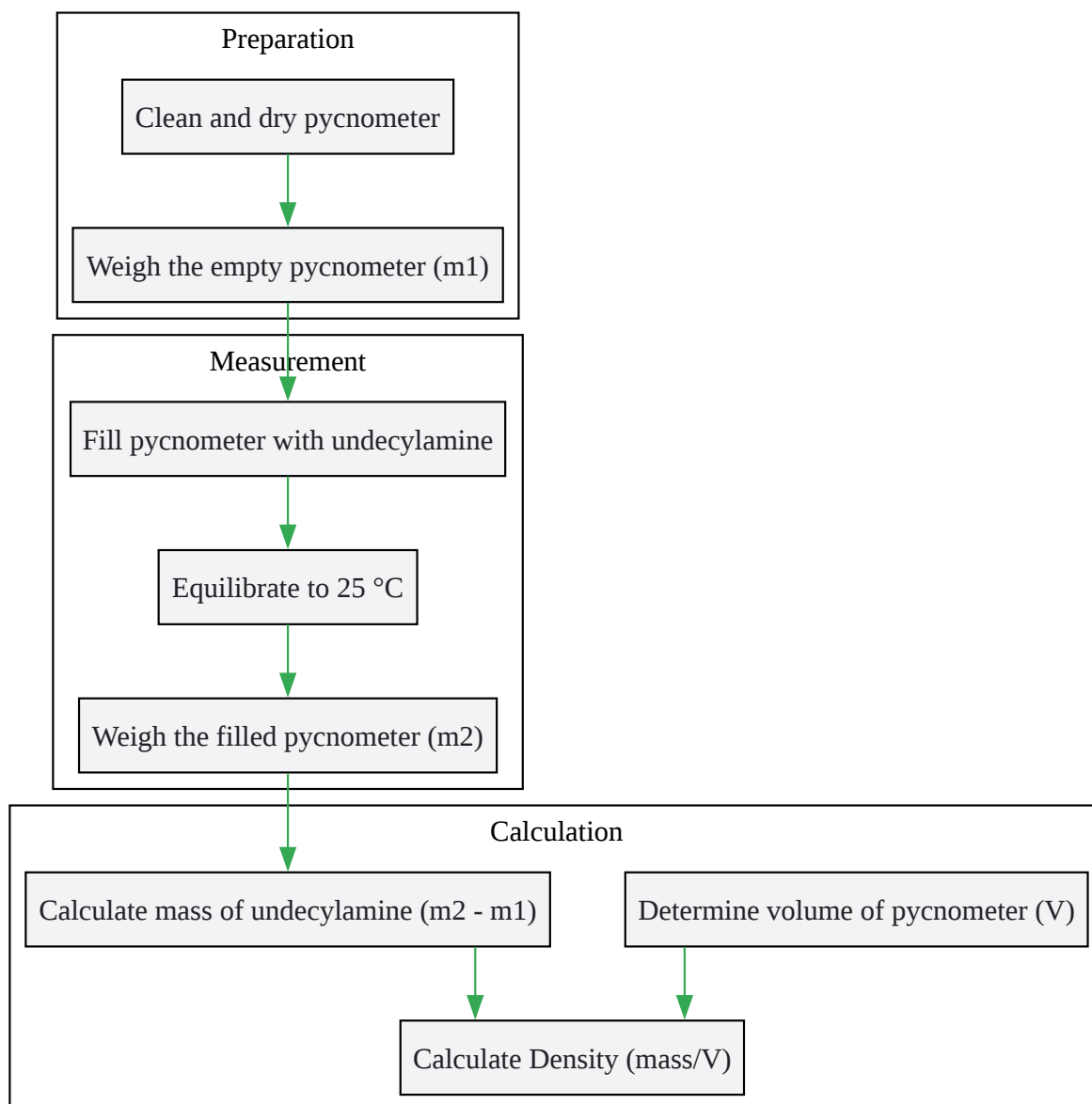
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Caption: Workflow for determining molecular weight using mass spectrometry.

## Density Determination using a Pycnometer

A pycnometer, or specific gravity bottle, is a precise instrument used to determine the density of a liquid. The method involves measuring the mass of a known volume of the liquid.

### Experimental Workflow: Density Determination



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Caption: Workflow for determining density using a pycnometer.

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## References

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